

Protocol for the Dissolution and Storage of GSK894490A

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Compound of Interest

Compound Name: GSK894490A

Cat. No.: B607872

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Introduction

GSK894490A is a small molecule inhibitor with a molecular weight of 492.03 g/mol . Proper dissolution and storage of this compound are critical for maintaining its stability and ensuring accurate and reproducible experimental results. This document provides detailed protocols for the preparation of stock solutions and subsequent storage of **GSK894490A**.

Data Presentation

Property	Value
Molecular Formula	C ₂₄ H ₃₀ ClN ₃ O ₄ S
Molecular Weight	492.03 g/mol

Experimental Protocols

Materials Required

- **GSK894490A** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol (200 proof, absolute), anhydrous

- Sterile, polypropylene microcentrifuge tubes or vials
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Water bath or sonicator (optional)

Preparation of Stock Solutions

It is recommended to prepare a concentrated stock solution of **GSK894490A** in an organic solvent, which can then be diluted to the desired working concentration in aqueous-based buffers or cell culture media.

1. Dissolution in DMSO (Recommended)

Dimethyl sulfoxide (DMSO) is a polar aprotic solvent that can dissolve a wide range of organic compounds and is miscible with water.^{[1][2][3]}

- Step 1.1: Equilibrate Reagents: Allow the **GSK894490A** powder and anhydrous DMSO to come to room temperature before opening to prevent condensation of moisture.
- Step 1.2: Weighing: Carefully weigh the desired amount of **GSK894490A** powder in a sterile microcentrifuge tube.
- Step 1.3: Solvent Addition: Add the appropriate volume of anhydrous DMSO to achieve the desired stock solution concentration (e.g., 10 mM). To prepare a 10 mM stock solution, add 203.24 μ L of DMSO for every 1 mg of **GSK894490A**.
- Step 1.4: Dissolution: Vortex the solution thoroughly for several minutes until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) or brief sonication can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.

2. Dissolution in Ethanol

While DMSO is the recommended solvent, ethanol can also be used.

- Step 2.1: Equilibrate Reagents: Allow the **GSK894490A** powder and anhydrous ethanol to come to room temperature.
- Step 2.2: Weighing: Weigh the desired amount of **GSK894490A** powder in a sterile microcentrifuge tube.
- Step 2.3: Solvent Addition: Add the appropriate volume of anhydrous ethanol to achieve the desired stock solution concentration.
- Step 2.4: Dissolution: Vortex the solution vigorously. Sonication may be required to fully dissolve the compound in ethanol.

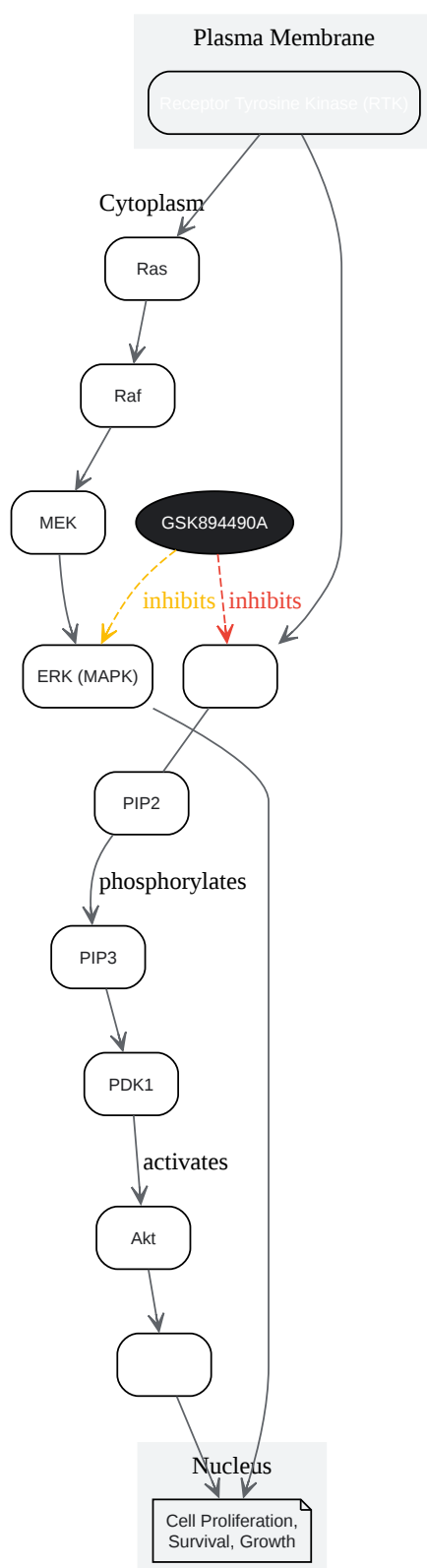
Storage of Stock Solutions

Proper storage is crucial to prevent degradation of the compound.

- Short-term Storage (1-2 weeks): Store the stock solution at 4°C.
- Long-term Storage (months to years): Aliquot the stock solution into smaller, single-use volumes in tightly sealed polypropylene tubes and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles, as this can lead to degradation of the compound.

Signaling Pathway

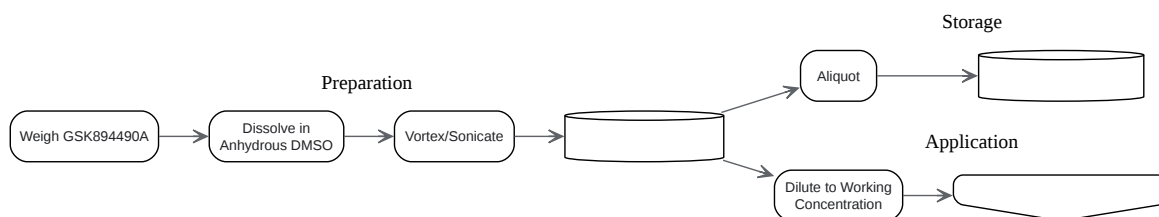
GSK894490A is an inhibitor that likely targets key signaling pathways involved in cell growth, proliferation, and survival, such as the PI3K/Akt/mTOR and MAPK pathways.^{[4][5][6][7][8][9][10][11][12][13][14][15][16][17][18][19][20]} These pathways are frequently dysregulated in cancer and other diseases. The PI3K/Akt/mTOR pathway is a crucial intracellular signaling cascade that regulates a wide range of cellular processes.^{[4][8][10][16]} The MAPK pathway is another critical signaling cascade that transmits signals from the cell surface to the nucleus to control gene expression and other cellular responses.^{[12][15][17][18][19][20]}



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Caption: Putative signaling pathways targeted by **GSK894490A**.

Experimental Workflow



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Caption: Workflow for dissolving and storing **GSK894490A**.

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